

# Physical and chemical properties of 1,3-Dichloro-5-ethyl-5-methylhydantoin

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## Compound of Interest

Compound Name: 1,3-Dichloro-5-ethyl-5-methylhydantoin

Cat. No.: B1329273

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## In-Depth Technical Guide to 1,3-Dichloro-5-ethyl-5-methylhydantoin

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **1,3-Dichloro-5-ethyl-5-methylhydantoin**. The information is curated for researchers, scientists, and professionals in drug development, with a focus on data presentation, experimental context, and visual representation of key processes.

## Core Physical and Chemical Properties

**1,3-Dichloro-5-ethyl-5-methylhydantoin** is a halogenated hydantoin derivative. The following tables summarize its key physical and chemical properties.

Table 1: General and Physical Properties

Property	Value	Source(s)
IUPAC Name	1,3-dichloro-5-ethyl-5-methylimidazolidine-2,4-dione	[1]
CAS Number	89415-87-2	[2]
Molecular Formula	C <sub>6</sub> H <sub>8</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	211.05 g/mol	[1]
Appearance	White to off-white powder/solid	[3]
Melting Point	44.5 - 48 °C	[4]
Boiling Point	> 60 °C at 101.3 kPa	
Density	1.26 g/cm <sup>3</sup> at 20 °C	
Vapor Pressure	5.3 Pa at 20 °C; 8.5 Pa at 25 °C	

Table 2: Solubility and Reactivity

Property	Value	Source(s)
Water Solubility	2800 mg/L at 20 °C and pH 3.6	
Reactivity	Reacts with water to release active chlorine. Strong oxidizing agent.	[2]
Stability	Sensitive to moisture.	[5]

## Spectral Data

Specific spectral data for **1,3-Dichloro-5-ethyl-5-methylhydantoin** is not readily available in public databases. The following data for the closely related and well-studied analogue, 1,3-Dichloro-5,5-dimethylhydantoin (CAS: 118-52-5), is provided for reference.

Table 3: Spectral Data for 1,3-Dichloro-5,5-dimethylhydantoin

Spectrum Type	Key Peaks/Signals	Source(s)
$^1\text{H}$ NMR	A single peak is expected for the two methyl groups.	[6]
$^{13}\text{C}$ NMR	Signals for the methyl carbons, the quaternary carbon, and the carbonyl carbons are expected.	[7]
IR Spectroscopy	Characteristic peaks for C=O (carbonyl) and C-N bonds are expected.	[8][9]
Mass Spectrometry	Molecular ion peak and fragmentation patterns corresponding to the loss of chlorine and other moieties.	[10]

## Experimental Protocols

### Synthesis of 1,3-Dichloro-5-ethyl-5-methylhydantoin

The synthesis of **1,3-Dichloro-5-ethyl-5-methylhydantoin** involves a two-step process: the synthesis of the precursor 5-ethyl-5-methylhydantoin, followed by its chlorination.

#### Step 1: Synthesis of 5-ethyl-5-methylhydantoin

A common method for the synthesis of 5,5-disubstituted hydantoins is the Bucherer-Bergs reaction.

- Materials: 2-butanone, potassium cyanide, ammonium carbonate, water, hydrochloric acid.
- Procedure:
  - In a suitable reaction vessel, a mixture of 2-butanone, potassium cyanide, and ammonium carbonate is prepared in an aqueous solution.

- The mixture is heated, typically around 60°C, and stirred for several hours to allow the reaction to proceed.
- After the reaction is complete, the solution is cooled.
- The pH of the solution is carefully adjusted with hydrochloric acid to precipitate the 5-ethyl-5-methylhydantoin.
- The precipitated product is collected by filtration, washed with cold water, and dried.

#### Step 2: Chlorination of 5-ethyl-5-methylhydantoin

The synthesized hydantoin is then chlorinated to yield the final product.

- Materials: 5-ethyl-5-methylhydantoin, chlorine gas, sodium hydroxide solution (e.g., 20%).
- Procedure:
  - 5-ethyl-5-methylhydantoin is dissolved in an aqueous solution.
  - The solution is cooled to a temperature between 15-25°C.
  - Chlorine gas is bubbled through the solution while the pH is maintained between 7.0 and 7.5 by the controlled addition of a sodium hydroxide solution.
  - The reaction is monitored until the desired degree of chlorination is achieved.
  - The precipitated **1,3-Dichloro-5-ethyl-5-methylhydantoin** is collected by filtration, washed with water, and dried under vacuum.

## Purification

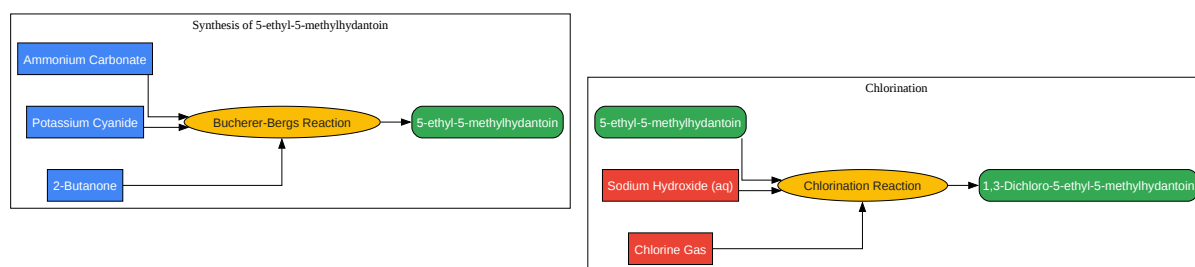
The crude **1,3-Dichloro-5-ethyl-5-methylhydantoin** can be purified by recrystallization from a suitable solvent system, such as a mixture of chloroform and hexanes.<sup>[11]</sup>

## Analysis by High-Performance Liquid Chromatography (HPLC)

The purity and concentration of **1,3-Dichloro-5-ethyl-5-methylhydantoin** can be determined using reverse-phase HPLC.[12]

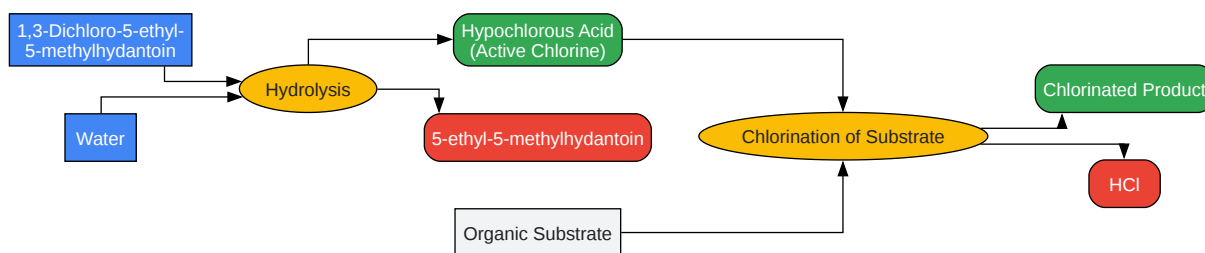
- Column: A C18 column (e.g., Newcrom R1) is suitable for separation.[12]
- Mobile Phase: A mixture of acetonitrile and water, with a small amount of acid (e.g., phosphoric acid or formic acid for MS compatibility), is typically used.[12]
- Detection: UV detection at a suitable wavelength.
- Procedure:
  - Prepare a standard solution of **1,3-Dichloro-5-ethyl-5-methylhydantoin** of known concentration in the mobile phase.
  - Prepare the sample solution by dissolving the compound in the mobile phase.
  - Inject the standard and sample solutions into the HPLC system.
  - Analyze the resulting chromatograms to determine the retention time and peak area of the compound.
  - Quantify the amount of **1,3-Dichloro-5-ethyl-5-methylhydantoin** in the sample by comparing its peak area to that of the standard.

## Mandatory Visualizations



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Caption: Synthesis and Chlorination Workflow



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Caption: Mechanism of Action as a Chlorinating Agent

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